

Application Note & Protocol: High-Throughput Measurement of Invertin Kinetics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Invertin*

Cat. No.: *B607192*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Invertase (β -fructofuranosidase, E.C. 3.2.1.26) is an enzyme that catalyzes the hydrolysis of the disaccharide sucrose into its constituent monosaccharides, D-glucose and D-fructose.[1] This process is fundamental in various biological systems and has significant applications in the food and pharmaceutical industries. The study of invertase kinetics, originally explored by Michaelis and Menten, provides a classic model for understanding enzyme mechanisms.[1][2][3] This document provides a detailed protocol for measuring invertase kinetics by quantifying the production of reducing sugars using the 3,5-Dinitrosalicylic Acid (DNS) method.[4][5] The protocols outlined herein cover the determination of fundamental kinetic parameters (V_{max} and K_m), as well as the effects of pH and temperature on enzyme activity.

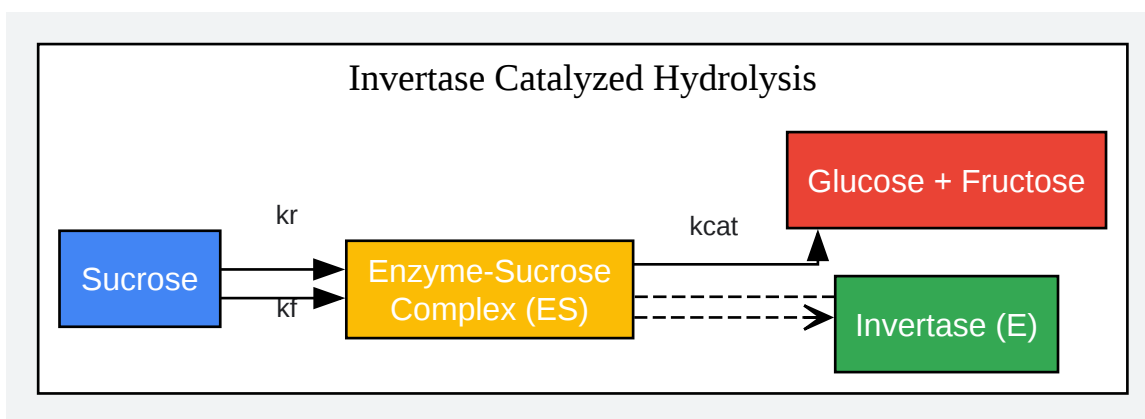
Principle of the Assay

The kinetic activity of invertase is determined by measuring the initial rate of sucrose hydrolysis. The reaction produces glucose and fructose, both of which are reducing sugars.[1] The concentration of these reducing sugars can be quantified spectrophotometrically using the DNS reagent. In an alkaline solution, the 3,5-dinitrosalicylic acid is reduced by the reducing sugars to 3-amino-5-nitrosalicylic acid, a compound that exhibits a strong absorbance at 540 nm.[6][7] The intensity of the resulting red-brown color is directly proportional to the concentration of reducing sugars produced.[6] By measuring the initial reaction velocity (v_0) at

various substrate concentrations, the Michaelis-Menten constant (K_m) and maximum velocity (V_{max}) can be determined.[4][8]

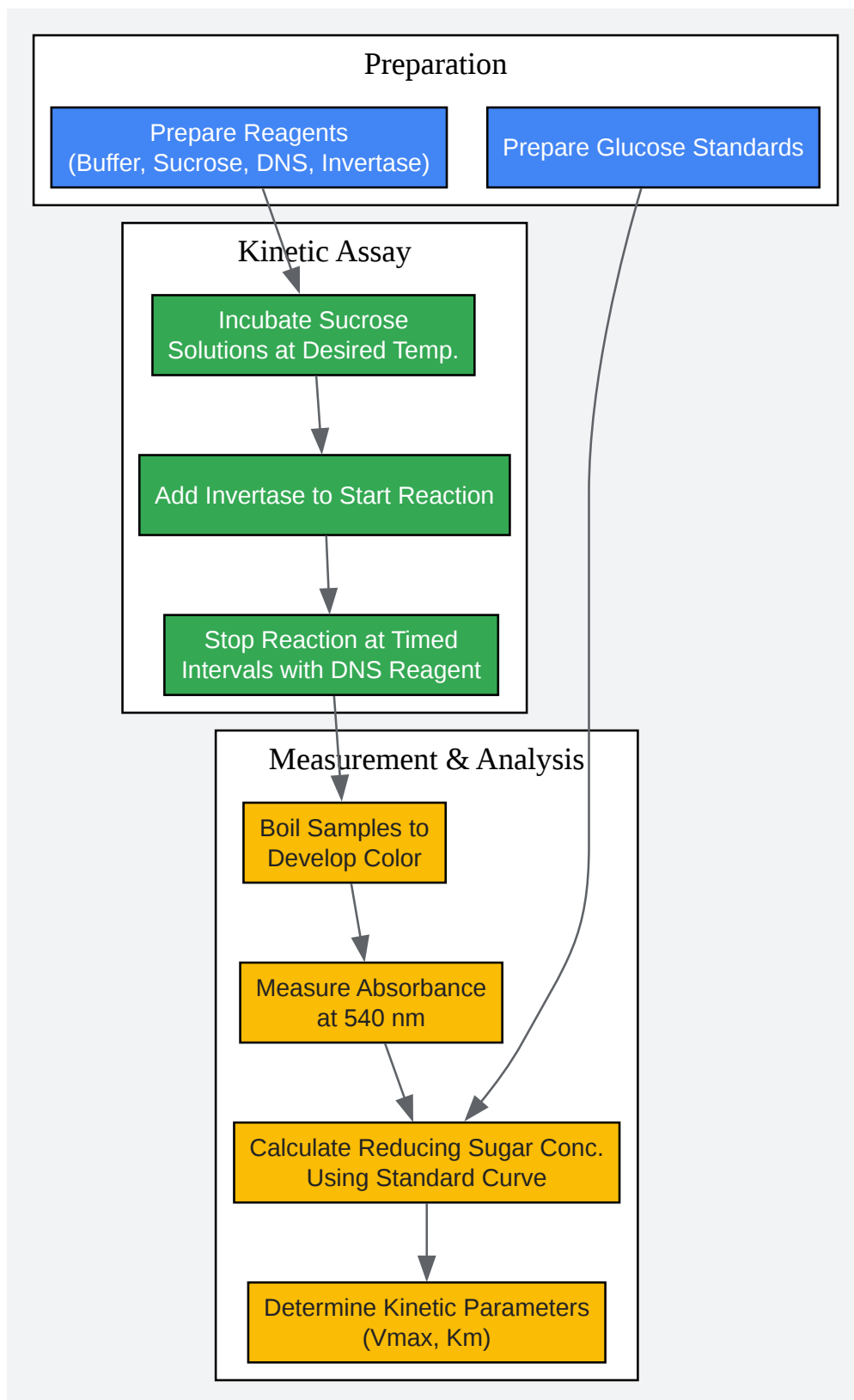
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the core enzymatic reaction and the general experimental workflow for kinetic analysis.



[Click to download full resolution via product page](#)

Caption: Michaelis-Menten pathway for invertase-catalyzed sucrose hydrolysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ncbe.reading.ac.uk [ncbe.reading.ac.uk]
- 2. chem.uwec.edu [chem.uwec.edu]
- 3. Michaelis and Menten [web.lemoyne.edu]
- 4. Michaelis-Menten Kinetics of Invertase [regressioninbiologicalchemistry.weebly.com]
- 5. scribd.com [scribd.com]
- 6. sciencevivid.com [sciencevivid.com]
- 7. faculty.ksu.edu.sa [faculty.ksu.edu.sa]
- 8. files.eric.ed.gov [files.eric.ed.gov]
- To cite this document: BenchChem. [Application Note & Protocol: High-Throughput Measurement of Invertin Kinetics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607192#experimental-protocol-for-invertin-kinetics-measurement]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com